

physical and chemical properties of glyceryl dimyristate

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Compound of Interest

Compound Name: Glyceryl Dimyristate

Cat. No.: B052915

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An In-depth Technical Guide to the Physical and Chemical Properties of **Glyceryl Dimyristate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Glyceryl dimyristate is a diacylglycerol (DAG) consisting of a glycerol backbone esterified with two myristic acid chains. As a diglyceride, it exists in two primary isomeric forms: 1,2-dimyristoyl-sn-glycerol and 1,3-dimyristoyl-glycerol. These isomers have distinct physical properties and are utilized in different applications, particularly within the pharmaceutical and cosmetic industries. 1,2-Diacylglycerols are recognized as important signaling molecules, whereas 1,3-diacylglycerols are common intermediates in synthesis and metabolism.^[1]

This technical guide provides a comprehensive overview of the chemical identity, physicochemical properties, analytical protocols, and key applications of **glyceryl dimyristate**, with a focus on its relevance to drug development and research.

Chemical Identity and Physical Properties

Glyceryl dimyristate is a saturated diacylglycerol.^[2] Its properties are dictated by the 14-carbon saturated fatty acid (myristic acid) chains and their position on the glycerol backbone.

Chemical and Physical Data

Quantitative data for the two primary isomers of **glyceryl dimyristate** are summarized below. Experimental data for properties such as density and boiling point are not readily available in the cited literature, which is common for complex lipids that tend to decompose at high temperatures.

Table 1: Chemical Identifiers for **Glyceryl Dimyristate** Isomers

Property	1,2-Dimyristoyl-sn-glycerol	1,3-Dimyristoyl-glycerol
IUPAC Name	(S)-(2,3-dihydroxypropyl) ditetradecanoate	(2-hydroxy-3-tetradecanoyloxypropyl) tetradecanoate[3]
Synonyms	1,2-DMG, (S)-1,2-Dimyristin, DMG[4]	1,3-Dimyristin, DG(14:0/0:0/14:0)[5]
CAS Number	60562-16-5[2][4]	7770-09-4[3][5]
Molecular Formula	C ₃₁ H ₆₀ O ₅ [2][4]	C ₃₁ H ₆₀ O ₅ [3][5]
Molecular Weight	512.81 g/mol [2][4]	512.8 g/mol [5]
Appearance	Powder, Crystalline Solid[4]	Solid[6]

Table 2: Physicochemical Properties of **Glyceryl Dimyristate** Isomers

Property	1,2-Dimyristoyl-sn-glycerol	1,3-Dimyristoyl-glycerol
Melting Point	57-61 °C[2]	Not available
Boiling Point	577.2±17.0 °C (Predicted)[2]	Not available
Density	Not available	Not available

Solubility

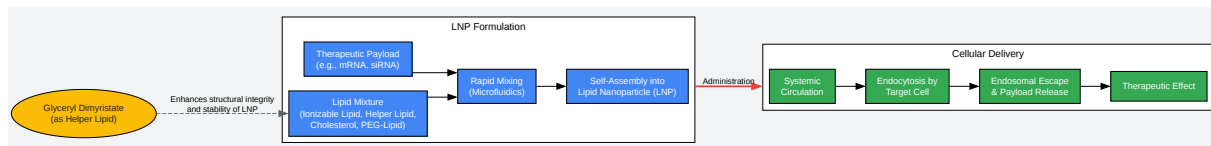
The solubility of **glyceryl dimyristate** isomers in various common laboratory solvents is presented below. These lipids are generally soluble in organic solvents and poorly soluble in aqueous solutions.

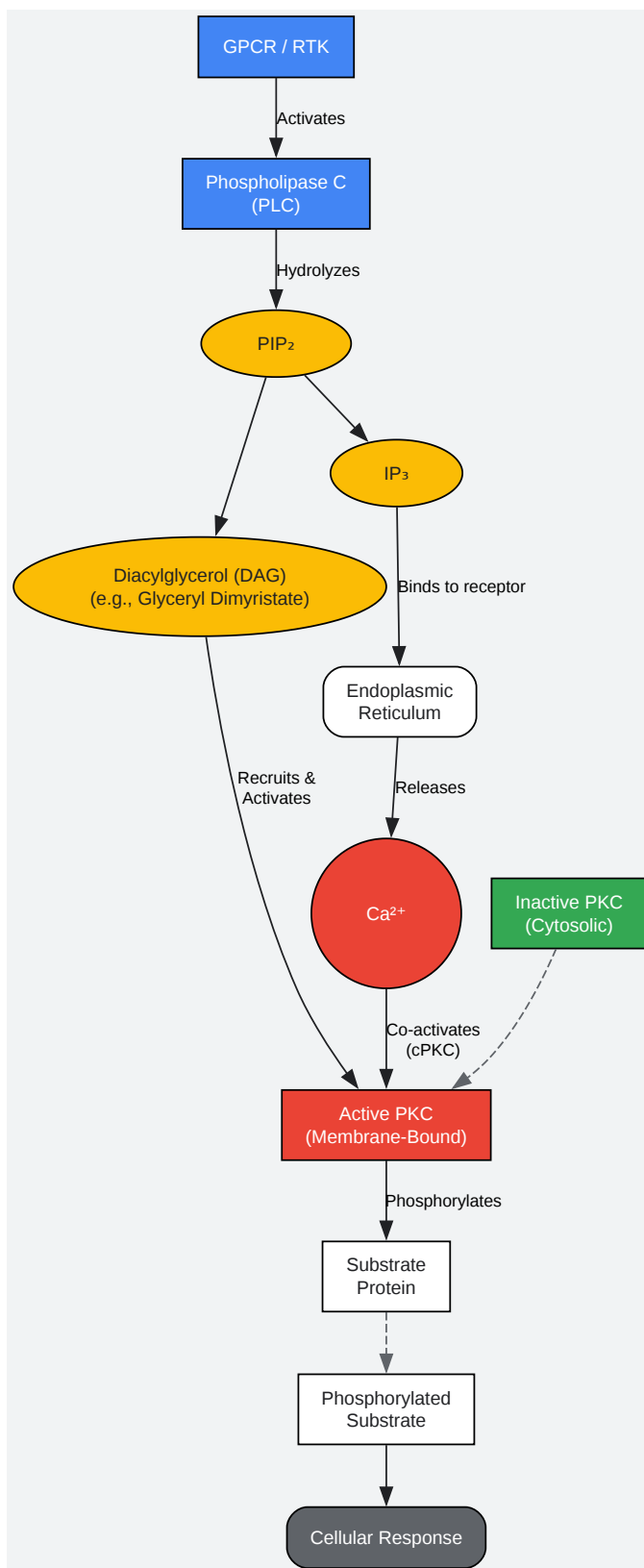
Table 3: Solubility of **Glyceryl Dimyristate** Isomers

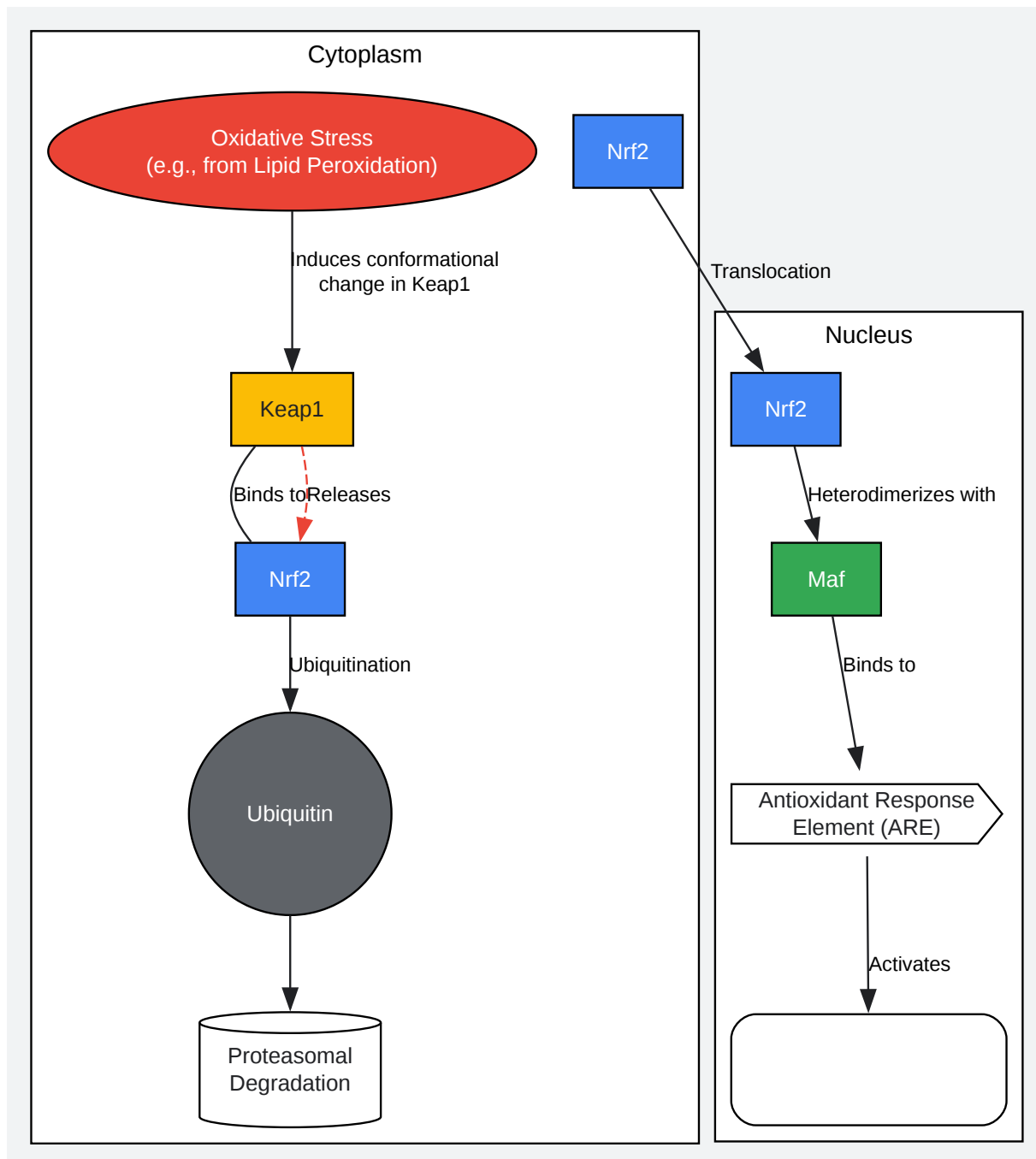
Solvent	1,2-Dimyristoyl-sn-glycerol	1,3-Dimyristoyl-glycerol
DMF	20 mg/ml	20 mg/ml[5]
DMSO	7 mg/ml	5 mg/ml[5]
Ethanol	30 mg/ml	30 mg/ml[5]
PBS (pH 7.2)	0.25 mg/ml	0.25 mg/ml[5]

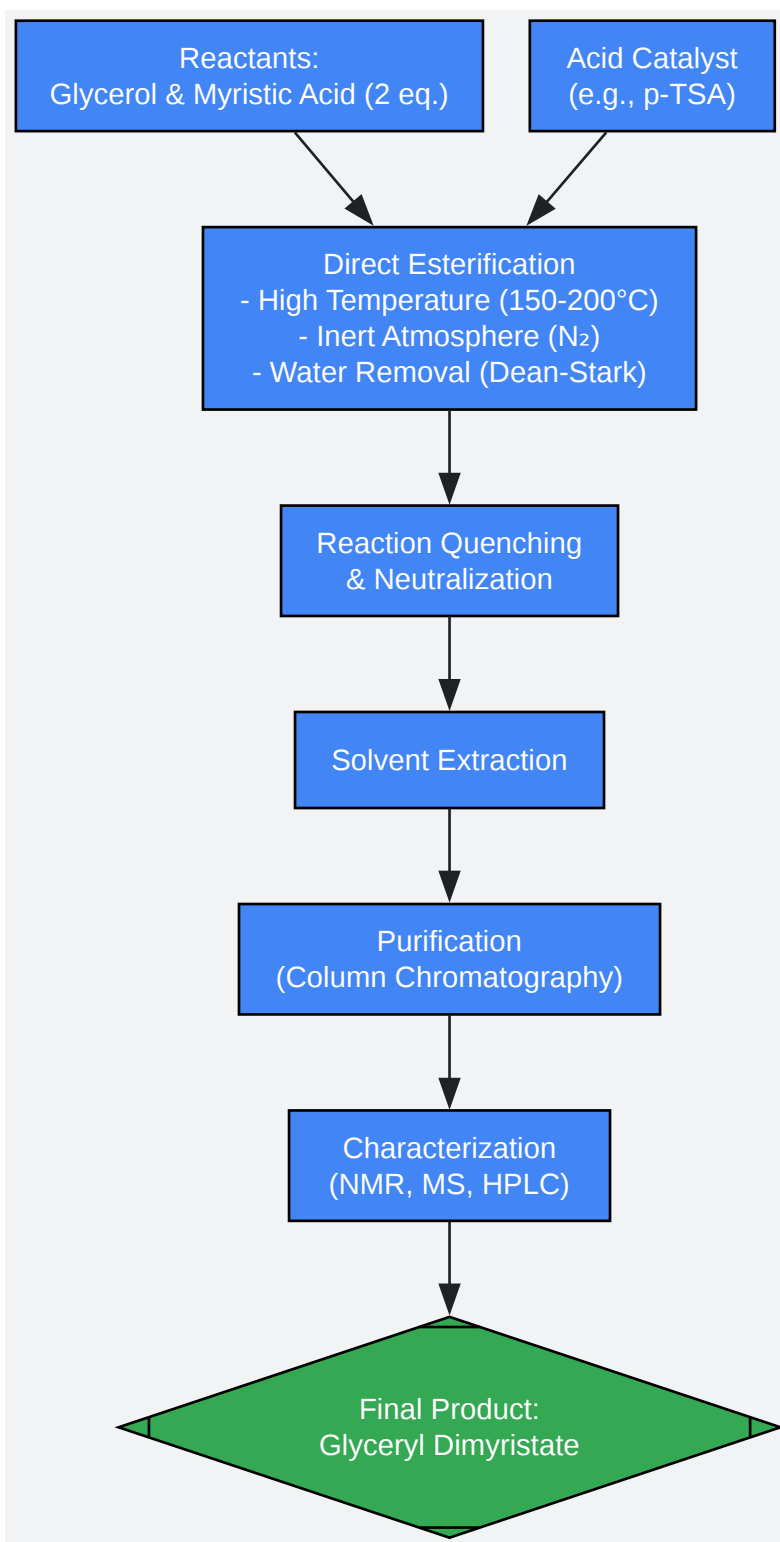
Role in Drug Formulation and Delivery

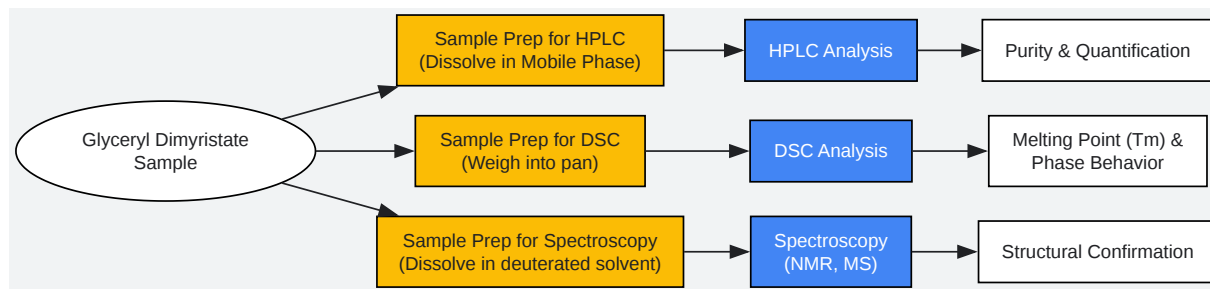
Glyceryl dimyristate, particularly the 1,2-isomer, is a critical component in advanced drug delivery systems, such as Lipid Nanoparticles (LNPs). The saturated myristoyl chains enhance the rigidity and stability of the lipid bilayer, which is essential for protecting encapsulated therapeutic agents like mRNA and ensuring their targeted release.











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